

Application Notes and Protocols: Isoindigo for Near-Infrared Bioimaging Applications

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Compound of Interest

Compound Name: *Isoindigo*
CAS No.: 476-34-6
Cat. No.: B1672245

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Introduction

Near-infrared (NIR) bioimaging, operating within the "optical window" of biological tissues (approximately 700-1700 nm), offers significant advantages for in vivo studies, including deeper tissue penetration, reduced autofluorescence, and minimal photodamage to biological structures. **Isoindigo**, a robust electron-accepting moiety, has emerged as a versatile building block for the synthesis of novel organic chromophores with strong absorption in the NIR region. The inherent planarity and extensive π -conjugation of the **isoindigo** core, when integrated into donor-acceptor-donor (D-A-D) molecular architectures, facilitate intense intramolecular charge transfer (ICT) transitions, leading to tailored photophysical properties for advanced bioimaging applications.

These **isoindigo**-based probes are predominantly utilized in two key areas:

- Photoacoustic Imaging (PAI): Wherein NIR light absorption by the probe generates ultrasonic waves, enabling high-resolution imaging at significant depths.

- Photothermal Therapy (PTT): In which the absorbed NIR light is converted into heat, inducing localized hyperthermia for therapeutic interventions, such as tumor ablation.

Due to their hydrophobic nature, **isoindigo**-based molecules are typically formulated into nanoparticles (NPs) to ensure biocompatibility and stability in aqueous biological environments. This encapsulation also allows for surface modification with targeting ligands to enhance specificity towards particular cells or tissues.

Data Presentation: Photophysical Properties of Isoindigo-Based NIR Probes

The following table summarizes the key photophysical properties of representative **isoindigo**-based nanoparticles developed for NIR bioimaging. It is important to note that the literature often provides incomplete datasets for direct comparison.

Probe Name/Description	Molecular Structure/ Core Components	Absorption Max (λ_{abs} , nm)	Emission Max (λ_{em} , nm)	Photothermal Conversion Efficiency (PCE, η)	Application	Reference
NPsBTPBF DTS@HA	Thieno-isoindigo derivative-based D-A polymer (BTPBFDT S) with Hyaluronic Acid (HA) targeting	NIR-I to NIR-II	Not Reported	High	PTT, PAI	[1][2]
P-IIG-DPP NPs	Isoindigo-based dual-acceptor conjugated polymer with diketopyrrolopyrrole (DPP)	~808	Not Reported	78%	PTT, PAI	[3]
P-IIG-EDOT-BT NPs	Isoindigo-based dual-acceptor conjugated polymer with ethylenedioxythiophene (EDOT)	~808	Not Reported	62%	PTT, PAI	[3]

	and benzothiadiazole (BT)					
II-EDOT-TPA (encapsulated)	Donor-acceptor-donor fluorophore with triphenylamine (TPA) and ethylenedioxythiophene (EDOT)	NIR region	NIR region	Not Reported	Fluorescence Imaging	[4]

Experimental Protocols

The following protocols are generalized methodologies based on common practices reported in the literature for the use of **isoindigo**-based nanoparticles in NIR bioimaging. Researchers should optimize these protocols for their specific **isoindigo** probe and experimental setup.

Protocol 1: In Vitro NIR Photothermal Therapy (PTT) in Cancer Cells

Objective: To evaluate the efficacy of **isoindigo**-based nanoparticles for in vitro photothermal ablation of cancer cells.

Materials:

- **Isoindigo**-based nanoparticles (e.g., P-IIG-DPP NPs)
- Cancer cell line (e.g., HeLa, MCF-7, 4T1)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-buffered saline (PBS)

- Cell viability assay kit (e.g., MTT, Calcein-AM/Propidium Iodide)
- 96-well plates
- NIR laser (e.g., 808 nm or 1064 nm) with adjustable power density
- Microplate reader or fluorescence microscope

Procedure:

- **Cell Seeding:** Seed cancer cells into a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours at 37°C in a 5% CO₂ humidified atmosphere.
- **Probe Incubation:** Prepare a series of concentrations of the **isoindigo**-based nanoparticles in complete cell culture medium. Remove the old medium from the wells and add 100 µL of the nanoparticle solutions to the respective wells. Incubate for 4-24 hours.
- **Washing:** Gently remove the medium containing nanoparticles and wash the cells three times with 100 µL of PBS to remove any unbound nanoparticles.
- **NIR Irradiation:** Add 100 µL of fresh complete cell culture medium to each well. Irradiate the designated wells with an NIR laser at a specific power density (e.g., 0.5 - 2.0 W/cm²) for a defined duration (e.g., 5 - 10 minutes). Include control groups: cells only, cells with nanoparticles but no irradiation, and cells with irradiation but no nanoparticles.
- **Post-Irradiation Incubation:** Return the plate to the incubator for a further 12-24 hours.
- **Cell Viability Assessment:**
 - For MTT assay: Add MTT reagent to each well and incubate according to the manufacturer's instructions. Measure the absorbance at the appropriate wavelength using a microplate reader.
 - For live/dead staining: Add Calcein-AM and Propidium Iodide to the cells and incubate as per the kit protocol. Image the cells using a fluorescence microscope to visualize live (green) and dead (red) cells.

- Data Analysis: Calculate the cell viability as a percentage relative to the untreated control group.

Protocol 2: In Vivo NIR Photoacoustic Imaging (PAI) in a Tumor-Bearing Mouse Model

Objective: To visualize a tumor in vivo using **isoindigo**-based nanoparticles as a contrast agent for photoacoustic imaging.

Materials:

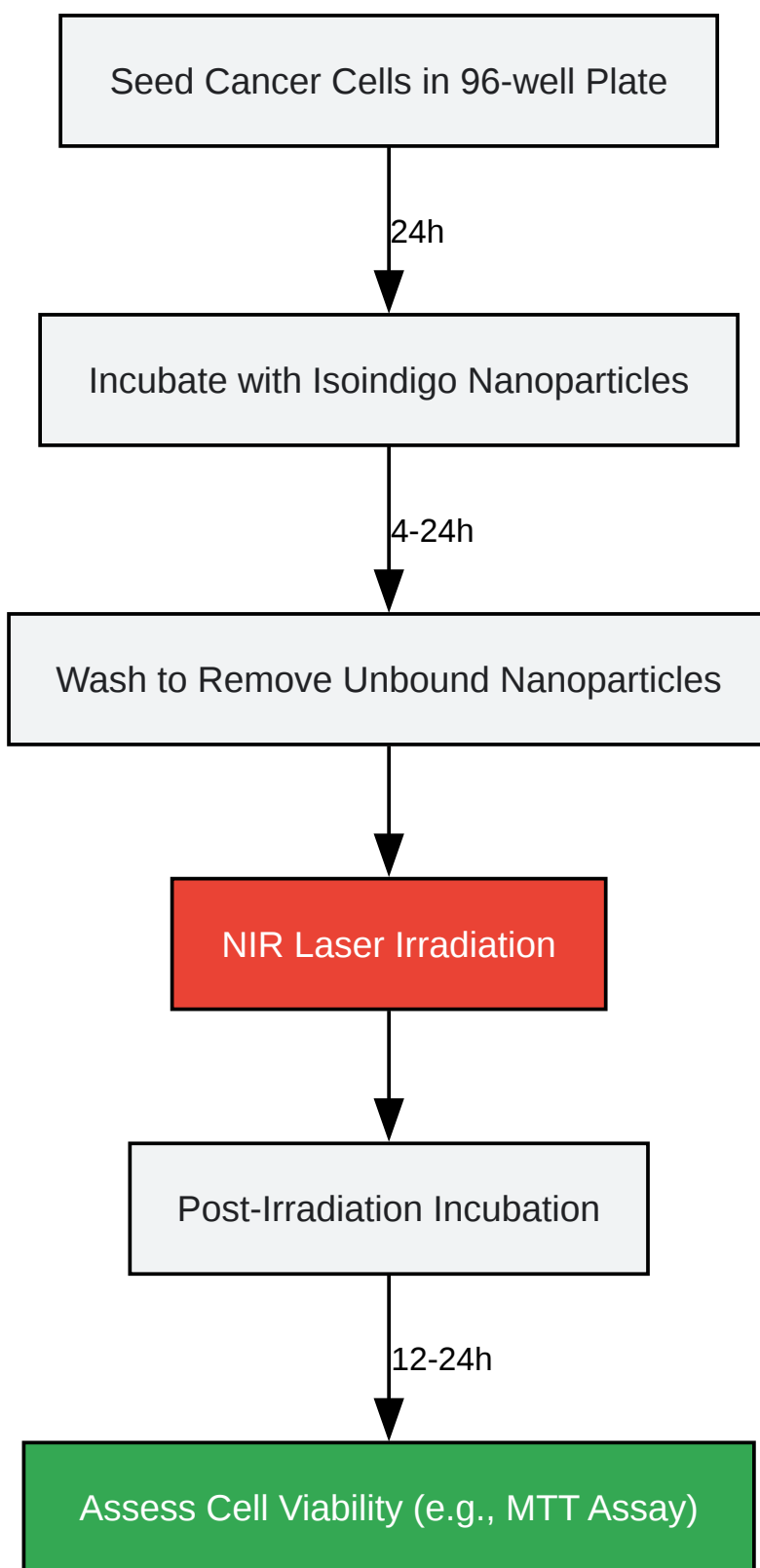
- **Isoindigo**-based nanoparticles
- Tumor-bearing mice (e.g., BALB/c mice with subcutaneous 4T1 tumors)
- Sterile PBS or other appropriate vehicle for injection
- Anesthesia (e.g., isoflurane)
- Photoacoustic imaging system with a tunable NIR laser
- Ultrasound gel

Procedure:

- Animal Preparation: Anesthetize the tumor-bearing mouse using isoflurane. Shave the fur over the tumor area to minimize light scattering.
- Probe Administration: Intravenously inject a sterile solution of the **isoindigo**-based nanoparticles (typically 100-200 μ L at a concentration of 1-10 mg/mL) into the tail vein of the mouse.
- Imaging Timepoints: Acquire images at various time points post-injection (e.g., 0, 2, 4, 8, and 24 hours) to determine the optimal tumor accumulation time.
- Image Acquisition:
 - Position the anesthetized mouse on the imaging stage.

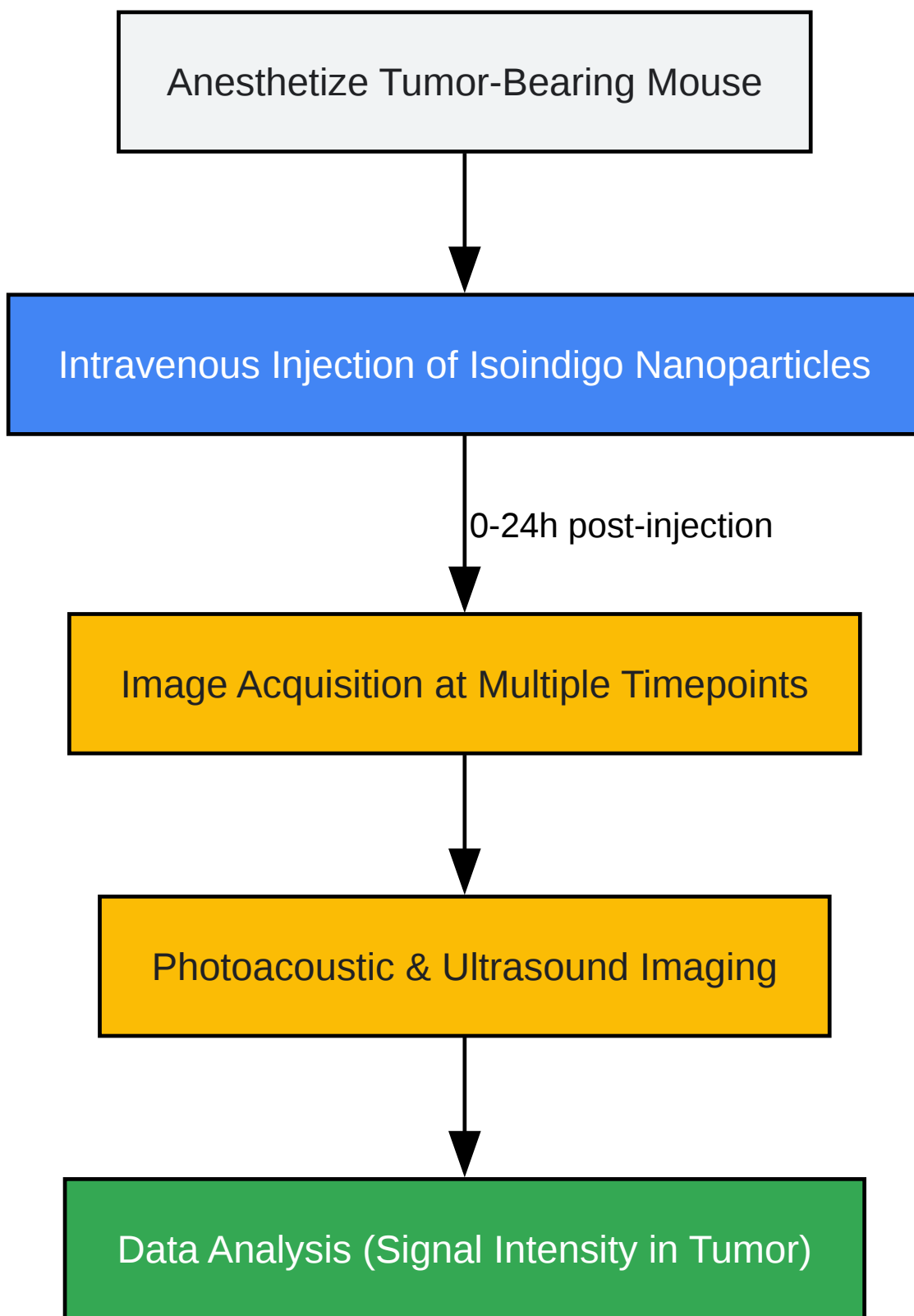
- Apply a layer of ultrasound gel to the tumor area to ensure proper acoustic coupling.
- Use the photoacoustic imaging system to acquire images of the tumor region. The laser wavelength should be tuned to the maximum absorption of the **isoindigo** nanoparticles.
- Acquire both ultrasound (for anatomical reference) and photoacoustic images.
- Data Analysis: Analyze the photoacoustic signal intensity within the tumor region of interest (ROI) at different time points. Compare the signal from the tumor to that of surrounding healthy tissue to determine the tumor-to-background ratio.

Mandatory Visualizations



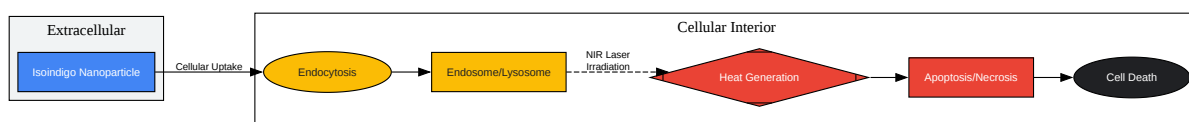
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Caption: Workflow for in vitro photothermal therapy using **isoindigo** nanoparticles.



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Caption: Workflow for in vivo photoacoustic imaging with **isoindigo** nanoparticles.



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Caption: Cellular uptake and photothermal therapy mechanism of **isoindigo** nanoparticles.

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